

Rotraxate: A Technical Guide to its Chemical Structure, Properties, and Cytoprotective Mechanisms

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Introduction

Rotraxate, a gastric cytoprotective agent, has demonstrated potential in the management of peptic ulcers. Structurally similar to Cetraxate, its therapeutic effects are attributed to its ability to enhance the defensive mechanisms of the gastric mucosa. This technical guide provides a comprehensive overview of **Rotraxate**'s chemical structure, physicochemical properties, and its multifaceted mechanism of action, with a focus on experimental methodologies for its synthesis and evaluation.

Chemical Structure and Identification

Rotraxate is chemically known as trans-4-[[4-

(Aminomethyl)cyclohexyl]carbonyl]benzenepropanoic acid. Its structure combines a benzenepropanoic acid moiety with an aminomethylcyclohexylcarbonyl group, contributing to its pharmacological activity.

Table 1: Chemical Identifiers of Rotraxate



Identifier	Value
IUPAC Name	trans-4-[[4- (Aminomethyl)cyclohexyl]carbonyl]benzeneprop anoic acid
CAS Number	92071-51-7
Molecular Formula	C17H23NO3
Molecular Weight	289.37 g/mol
SMILES	O=C(O)CCc1ccc(cc1)C(=O)C1CCC(CN)CC1
Synonyms	TEI-5103, TG-51

Physicochemical Properties

The physicochemical properties of **Rotraxate** are crucial for its formulation, absorption, and distribution. While comprehensive experimental data is not widely published, general characteristics can be inferred from its structure and related compounds. It is typically used as a hydrochloride salt to improve its solubility and stability.

Table 2: Physicochemical Properties of Rotraxate Hydrochloride

Property	Value
Melting Point	221-227 °C[1]
Solubility	Information not widely available. General methods for determination are outlined in the experimental protocols section.
рКа	Information not widely available. General methods for determination are outlined in the experimental protocols section.
logP	Information not widely available. General methods for determination are outlined in the experimental protocols section.



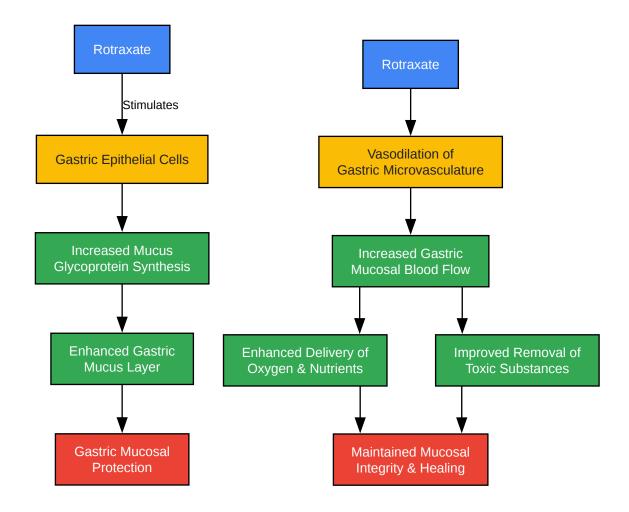
Mechanism of Action and Signaling Pathways

The primary mechanism of action of **Rotraxate** is its cytoprotective effect on the gastric mucosa. This is a multi-faceted process involving the enhancement of the mucosal defense system rather than the inhibition of gastric acid secretion. The key protective pathways are detailed below.

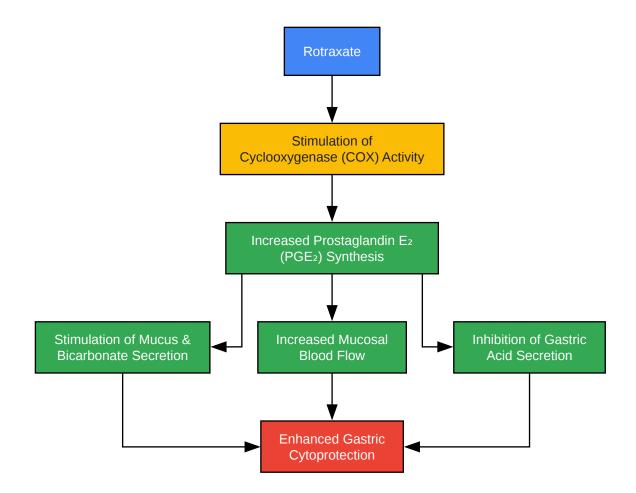
Stimulation of Gastric Mucus Secretion

Rotraxate enhances the secretion of gastric mucus, a critical component of the mucosal barrier that protects the stomach lining from the corrosive effects of gastric acid and pepsin.[1] This increased mucus production forms a thicker, more resilient protective layer.

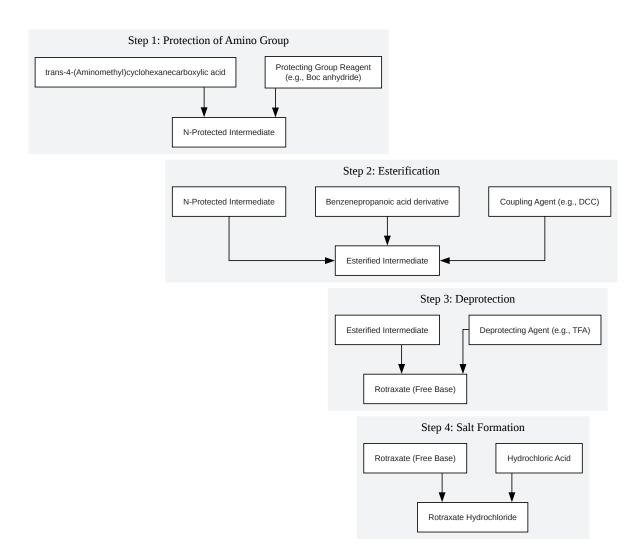




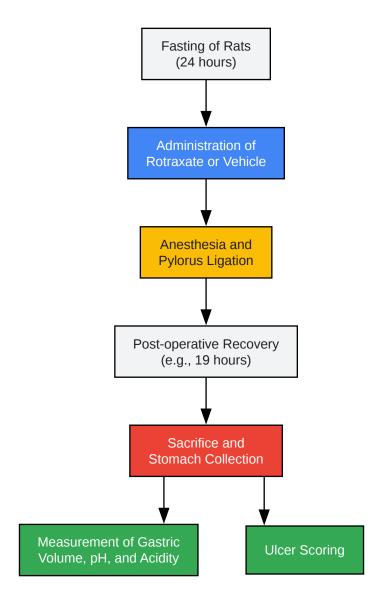












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